

# Essential Safety and Logistical Information for Handling Calcium Carbonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbonate (calcium)

Cat. No.: B12424596

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This document provides procedural guidance for the safe handling and disposal of calcium carbonate, tailored for research, scientific, and drug development professionals.

Calcium carbonate is generally considered a substance with low toxicity. However, it can cause irritation to the eyes, skin, and respiratory system, primarily as a nuisance dust.<sup>[1][2]</sup>

Adherence to proper safety protocols is essential to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

When handling calcium carbonate, especially in powdered form where dust generation is likely, the following personal protective equipment is recommended:

- Eye and Face Protection: To prevent eye irritation from dust, wear direct vent goggles, safety glasses, or a face shield.<sup>[3]</sup>
- Skin Protection:
  - Gloves: Nitrile gloves are recommended to avoid skin contact.<sup>[3]</sup> Impermeable gloves are also a suitable option.<sup>[1]</sup>
  - Protective Clothing: Wear protective work clothing. For operations with significant dust potential, clothing made of materials like Tyvek is recommended.<sup>[1][3]</sup>

- Respiratory Protection: The need for respiratory protection depends on the concentration of airborne dust.
  - For nuisance levels of dust, a NIOSH-approved N95 dust mask may be used.[\[4\]](#)
  - If airborne concentrations exceed exposure limits, a NIOSH-approved air-purifying respirator with a particulate filter (N95 or better) should be used.[\[3\]](#)
  - All respirator use must be in accordance with a comprehensive respiratory protection program that meets OSHA standards (29 CFR 1910.134), including training, fit-testing, and medical evaluations.[\[3\]](#)[\[5\]](#)

## Occupational Exposure Limits

Various organizations have established occupational exposure limits for calcium carbonate dust to protect workers. These limits, which should not be exceeded, are summarized in the table below.

Organization	Exposure Limit Type	Value (Total Particulate/Dust)	Value (Respirable Fraction)	Averaging Time
OSHA	PEL (Permissible Exposure Limit)	15 mg/m <sup>3</sup>	5 mg/m <sup>3</sup>	8-hour workshift
NIOSH	REL (Recommended Exposure Limit)	10 mg/m <sup>3</sup>	5 mg/m <sup>3</sup>	10-hour workshift
ACGIH	TLV (Threshold Limit Value)	10 mg/m <sup>3</sup>	Not Specified	8-hour workshift

Citations:[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

## Operational Plan: Safe Handling of Calcium Carbonate

This plan outlines the procedural steps for safely managing calcium carbonate in a laboratory setting.

## Engineering Controls & Preparation

- Ventilation: Handle calcium carbonate in a well-ventilated area.[\[1\]](#)[\[7\]](#) Use a local exhaust ventilation system or a chemical fume hood, especially for procedures that generate significant dust.[\[1\]](#)
- Work Area: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[\[5\]](#)[\[7\]](#)
- Avoid Dust: Design procedures to minimize dust generation. Avoid actions like dry sweeping of spilled powder.[\[1\]](#)[\[8\]](#)

## Donning Personal Protective Equipment (PPE)

- Before handling, put on all required PPE as specified above. This includes appropriate gloves, eye protection, and lab coat or protective clothing.[\[3\]](#) If a risk assessment indicates the need, wear a respirator.

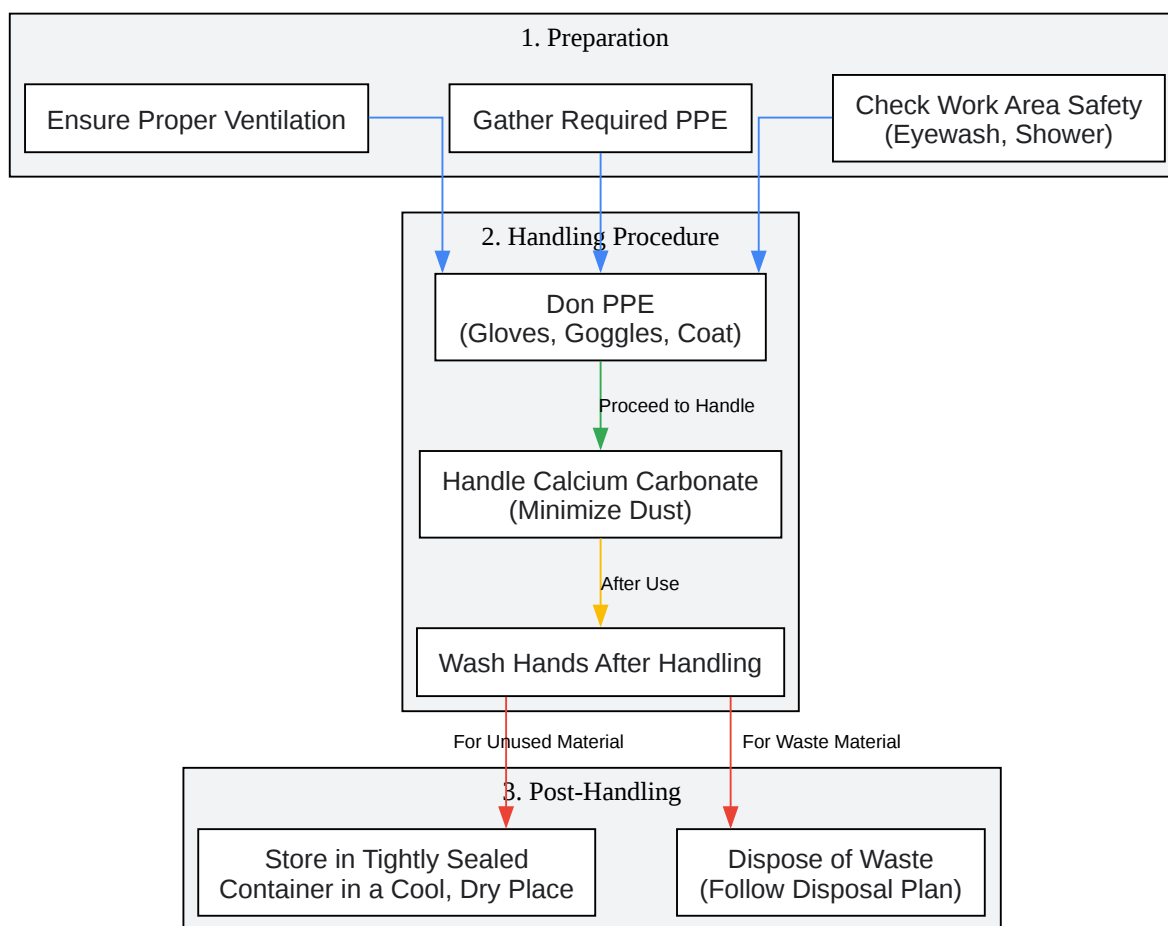
## Handling Procedures

- Transfer: When transferring the powder, do so carefully to avoid creating dust clouds.
- Compatibility: Calcium carbonate is incompatible with strong acids, fluorine, aluminum, and ammonium salts.[\[1\]](#)[\[2\]](#)[\[3\]](#) Keep it separated from these substances to prevent hazardous reactions.[\[3\]](#)
- Hygiene: After handling, wash hands thoroughly with soap and water before eating, drinking, smoking, or leaving the laboratory.[\[1\]](#) Do not blow dust off clothing with compressed air.[\[1\]](#)

## Storage

- Container: Store calcium carbonate in a tightly closed, properly labeled container.[\[1\]](#)[\[3\]](#)
- Location: Keep the container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)[\[7\]](#) Protect from moisture.[\[1\]](#)

- Segregation: Store away from incompatible materials.[3][9]



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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